

Technical Guide on the Safety and Handling of 2-Methylisophthalic Acid

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Compound of Interest

Compound Name: 2-Methylisophthalic acid

Cat. No.: B176010

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive, officially verified Safety Data Sheet (SDS) for **2-Methylisophthalic acid** (CAS No. 15120-47-5) is not readily available in the public domain. Therefore, this guide has been compiled from supplier information, data on structurally similar compounds, and general safe handling practices for chemical reagents. The information provided for the structural isomer, 5-Methylisophthalic acid, should be considered as indicative but not a direct substitute for data on **2-Methylisophthalic acid**. All laboratory work should be conducted with a thorough risk assessment and under the supervision of qualified personnel.

Introduction

2-Methylisophthalic acid is a substituted aromatic dicarboxylic acid. Its handling in a laboratory setting requires adherence to strict safety protocols to minimize risks to personnel and the environment. This guide provides an in-depth overview of the known safety information, handling precautions, and recommended experimental protocols for safety assessment.

Hazard Identification and Classification

While a specific GHS classification for **2-Methylisophthalic acid** is not consistently available, supplier information suggests a "Warning" signal word. Based on the data for the closely related isomer, 5-Methylisophthalic acid, the following hazards are anticipated.^{[1][2][3][4][5][6]}

GHS Hazard Classification (Anticipated, based on 5-Methylisophthalic acid):

- Skin Irritation: Category 2[1][2][3][5]
- Eye Irritation: Category 2[1][2][3][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[1][2][3][5]

Hazard Statements (Anticipated):

- H315: Causes skin irritation.[1][2][3][5]
- H319: Causes serious eye irritation.[1][2][3][5]
- H335: May cause respiratory irritation.[1][2][3][5]

Precautionary Statements (Recommended):

- Prevention: P261, P264, P271, P280[1][2][5][6]
- Response: P302 + P352, P304 + P340, P305 + P351 + P338, P312, P362 + P364[1][2][5][6]
- Storage: P403 + P233, P405[2][5][6]
- Disposal: P501[2][5][6]

Physical and Chemical Properties

Limited specific data is available for **2-Methylisophthalic acid**. The following table summarizes available information and compares it with its isomer, 5-Methylisophthalic acid, and the parent compound, isophthalic acid.

Property	2-Methylisophthalic Acid	5-Methylisophthalic Acid	Isophthalic Acid
CAS Number	15120-47-5	499-49-0	121-91-5
Molecular Formula	C ₉ H ₈ O ₄	C ₉ H ₈ O ₄	C ₈ H ₆ O ₄
Molecular Weight	180.16 g/mol	180.16 g/mol [1][5]	166.13 g/mol
Appearance	Powder or liquid	White solid[3]	White crystalline powder or needles[7]
Melting Point	Not available	298 - 301 °C[3]	341 - 343 °C[2][8]
Purity	≥ 98% (typical)[9]	~97-98% (typical)	>99% (typical)
Storage	Sealed in dry, room temperature[10]	Store in a well-ventilated place. Keep container tightly closed.[2][3]	Store in a cool, dry, well-ventilated area.[8]

Handling and Storage

Engineering Controls:

- Work with **2-Methylisophthalic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder to avoid dust formation.[2]

Personal Protective Equipment (PPE):

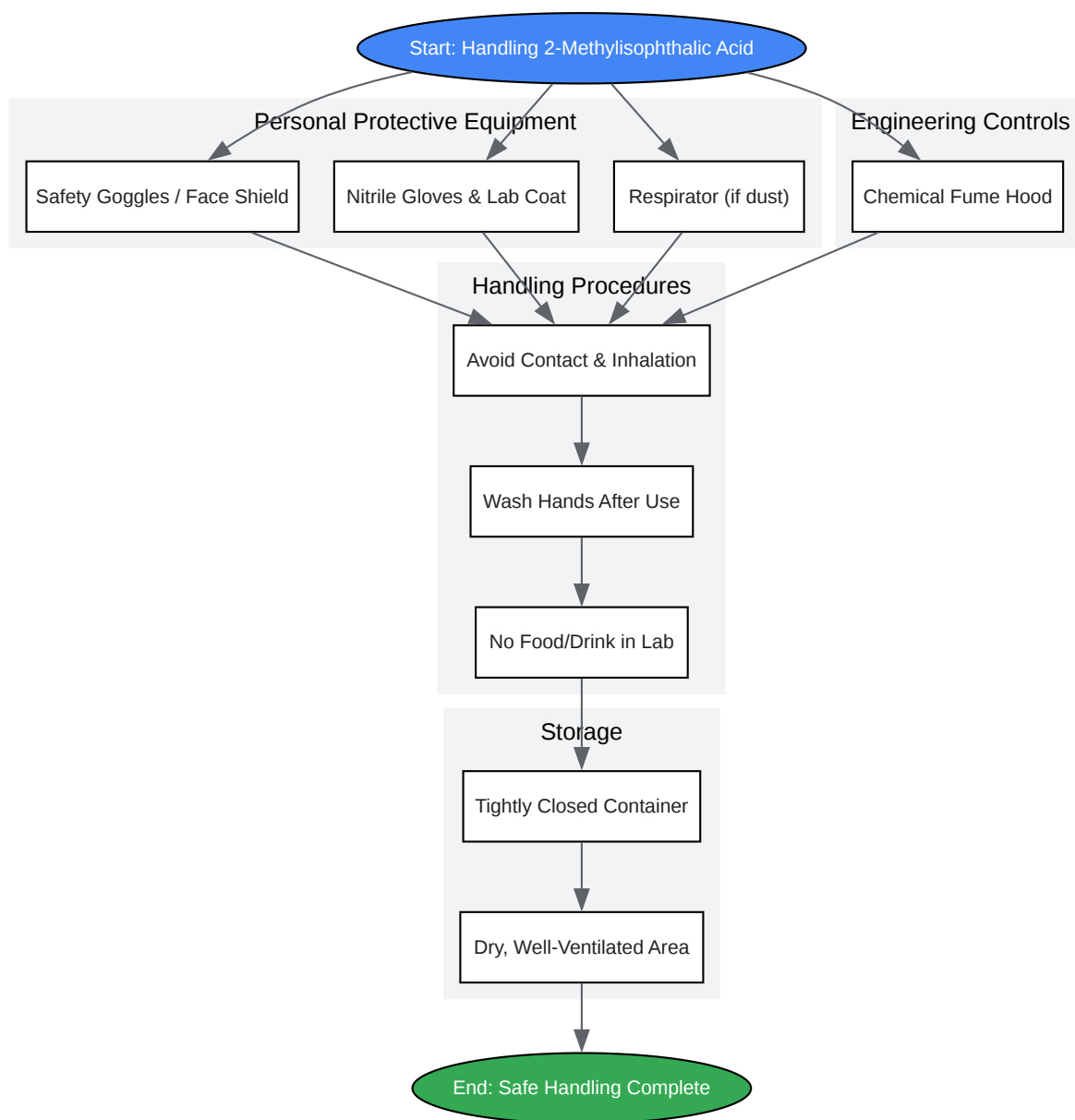
- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.[2]
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[2]
- Respiratory Protection: If significant dust is generated, a NIOSH-approved respirator should be used.

General Handling Precautions:

- Avoid contact with skin and eyes.[2]
- Avoid breathing dust.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Keep containers tightly closed in a dry and well-ventilated place.[2]
- Store at room temperature.[10]



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Caption: Workflow for Safe Handling of **2-Methylisophthalic Acid**.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2]
Skin Contact	Wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[2]
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid creating dust.[2]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: As with many organic compounds, thermal decomposition can lead to the release of irritating gases and vapors.

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[2][8]
- Conditions to Avoid: Information not available.
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Carbon oxides under combustion.

Toxicological Information

Specific toxicological data for **2-Methylisophthalic acid** is not available. The information below is for the parent compound, isophthalic acid, and should be treated with caution.

Test	Species	Route	Value	Reference
Acute Toxicity (LD50)	Rat	Oral	> 5,000 mg/kg	[8]
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation	[11]
Eye Damage/Irritation	Rabbit	Ocular	No eye irritation	[11]
Skin Sensitization	Guinea pig	Dermal	Does not cause skin sensitization	[11]
Germ Cell Mutagenicity	Hamster (ovary)	In vitro	Negative	[11]

Experimental Protocols for Safety Assessment

For a comprehensive safety assessment of **2-Methylisophthalic acid**, the following experimental protocols, based on OECD guidelines, are recommended.

10.1. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (based on OECD TG 439)

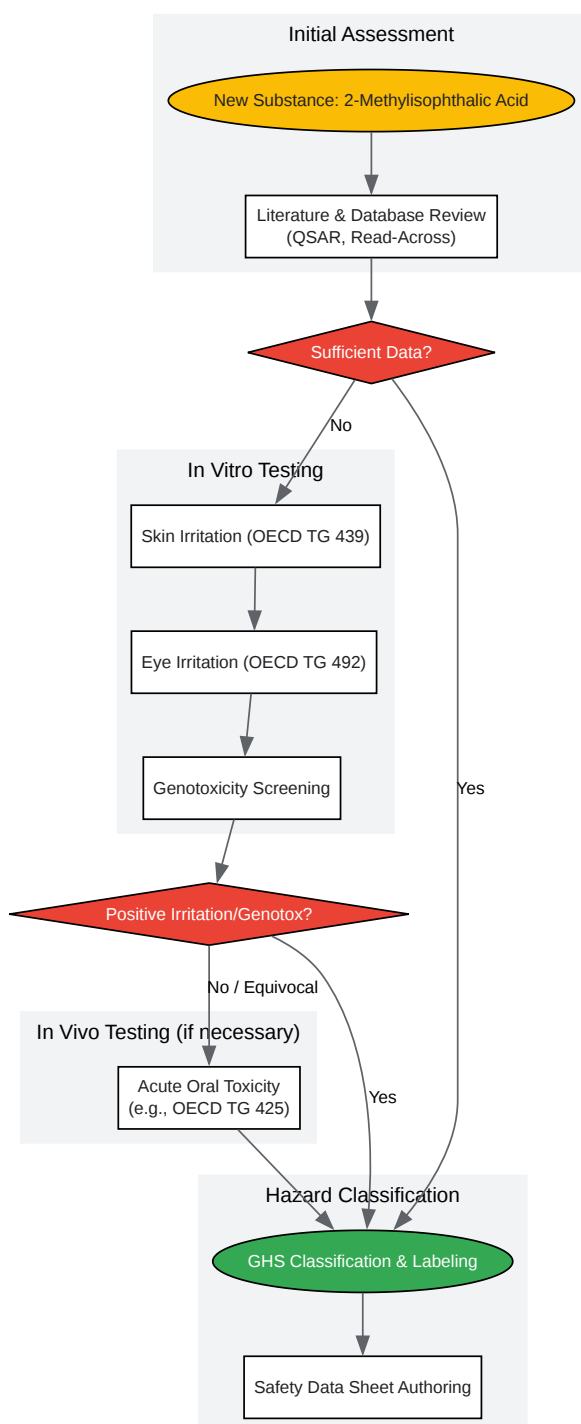
- Principle: This test method uses a reconstructed human epidermis model to assess the potential of a chemical to cause skin irritation.[\[11\]](#)[\[12\]](#)
- Methodology:
 - A small amount of **2-Methylisophthalic acid** (as a solid or dissolved in a suitable solvent) is applied topically to the RhE tissue.
 - The tissue is incubated for a defined period (e.g., 60 minutes).
 - After exposure, the chemical is removed by washing.
 - The viability of the tissue is determined using a cell viability assay (e.g., MTT assay).
 - A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[\[11\]](#)

10.2. In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (based on OECD TG 492)

- Principle: This test utilizes a reconstructed human cornea-like epithelium model to evaluate the potential for eye irritation.
- Methodology:
 - The test chemical is applied to the surface of the RhCE tissue.
 - Following a defined exposure time, the tissue is rinsed.
 - Tissue viability is measured using a quantitative assay (e.g., MTT).
 - The viability is compared to that of negative controls to classify the irritation potential.

10.3. Acute Oral Toxicity (based on OECD TG 420, 423, or 425)

- Principle: These guidelines describe methods for determining the acute oral toxicity (LD50) of a substance. They are designed to use a minimal number of animals.
- Methodology (Up-and-Down Procedure - OECD TG 425 as an example):
 - A single animal is dosed at a starting level.
 - The outcome (survival or death) determines the dose for the next animal (a lower dose if the animal dies, a higher dose if it survives).
 - This sequential dosing continues until the stopping criteria are met.
 - The LD50 is then calculated from the results.



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Caption: Tiered Hazard Assessment Strategy for **2-Methylisophthalic Acid**.

Conclusion

While specific safety and toxicological data for **2-Methylisophthalic acid** are limited, a precautionary approach based on its chemical structure and data from its isomer, 5-Methylisophthalic acid, is warranted. It should be handled as a substance that can cause skin, eye, and respiratory irritation. The use of appropriate engineering controls and personal protective equipment is essential to ensure a safe laboratory environment. For definitive hazard classification, further experimental testing following established OECD guidelines is recommended.

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